

chlorobutanol hemihydrate antimicrobial spectrum comparison

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Chlorobutanol Hemihydrate

CAS No.: 6001-64-5

Cat. No.: S1492008

Get Quote

Antimicrobial Spectrum and Key Properties

The following table summarizes the core antimicrobial activity and fundamental characteristics of **Chlorobutanol hemihydrate**.

Property	Description
Antimicrobial Spectrum	Broad-spectrum activity against a wide variety of Gram-positive bacteria, Gram-negative bacteria, several mold spores, and fungi [1] [2] [3].
Mechanism of Action	Functions as a detergent, disrupting the lipid structure of the microbial cell membrane, which increases cell permeability and leads to cell lysis [4].
Typical Use Concentration	Normally used at 0.5% for long-term stabilization and antimicrobial efficacy in multi-dose preparations [4] [5]. It retains some antimicrobial activity at concentrations as low as 0.05% [5].

| MIC Values (Examples) | • *E. coli*, *S. aureus*, *P. aeruginosa*: 1250 µg/mL • *C. albicans*, *A. niger*: 2500 µg/mL [2]. |

Comparison with Other Common Preservatives

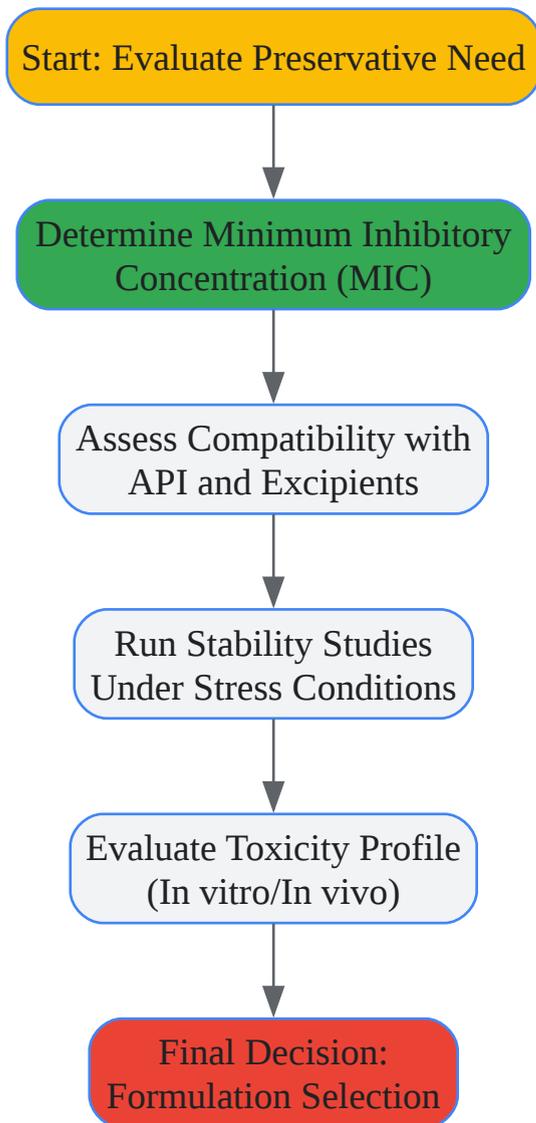
Choosing an antimicrobial preservative involves balancing efficacy, protein stability, and physicochemical properties. The table below compares **Chlorobutanol hemihydrate** with other agents commonly used in biological formulations.

Preservative	Class	logP (Hydrophobicity)	Key Considerations for Biological Formulations
Chlorobutanol (CB)	Alcohol	2.03 [6]	• Broad-spectrum activity [1] [2] [3]. • Can induce conjunctival and corneal cell toxicity <i>in vitro</i> [4]. • Long terminal half-life (10-37 days), leading to potential accumulation [4].
m-Cresol (CR)	Phenolic derivative	1.98 [6]	More hydrophobic, generally associated with greater protein destabilization [6].
Phenol (PH)	Phenolic derivative	1.48 [6]	Intermediate hydrophobicity [6].
Benzyl Alcohol (BA)	Alcohol	1.05 [6]	Less hydrophobic, may be less destabilizing for some proteins [6].
Methylparaben (MP)	Benzoic acid derivative	1.96 [6]	Often used in combination with Propylparaben. More effective against molds and yeasts [6].
Propylparaben (PP)	Benzoic acid derivative	3.04 [6]	Higher hydrophobicity; solubility decreases with longer carbon chain [6].
Phenoxyethanol (PE)	Alcohol	1.2 [6]	Has shown less destabilizing effects on peptides and antibodies in some studies, making it a promising candidate [6].

A general correlation exists between a preservative's hydrophobicity (logP) and its tendency to destabilize proteins, with more hydrophobic preservatives typically causing greater instability [6]. This is a critical consideration for formulators.

Experimental Insights and Practical Workflow

When evaluating Chlorobutanol hemihydrate for a specific formulation, the following experimental workflow and data can serve as a guide.



[Click to download full resolution via product page](#)

- **Determining Minimum Inhibitory Concentration (MIC):**
 - **Protocol:** A typical broth microdilution method is used [7].
 - **Methodology:** Prepare a series of doubling dilutions of **Chlorobutanol hemihydrate** in a suitable growth medium in a 96-well microtiter plate. Inoculate each well with a standardized suspension of the test microorganism (e.g., $\sim 10^5$ CFU/mL for bacteria). Include growth control (no preservative) and sterility control (no inoculum) wells.
 - **Incubation:** Incubate the plate at the appropriate temperature (e.g., $35 \pm 2^\circ\text{C}$) for a specified period (18-24 hours for bacteria, 48 hours for fungi) [7].
 - **Interpretation:** The **MIC is the lowest concentration of Chlorobutanol that completely inhibits visible growth** of the microorganism [2] [7].

- **Assessing Protein Stability:**
 - **Analytical Techniques:** Monitor protein integrity using methods like **Size-Exclusion Chromatography (SEC-HPLC)** to quantify soluble aggregates and sub-visible particles, **Dynamic Light Scattering (DLS)** to monitor changes in hydrodynamic radius, and **Differential Scanning Calorimetry (DSC)** to measure changes in the thermal unfolding profile (T_m) [6].

Formulation and Safety Considerations

- **Solubility and Stability:** **Chlorobutanol hemihydrate** is slightly soluble in water but very soluble in ethanol, ether, and chloroform [3]. The free alcohol form is unstable in solution, while the hemihydrate form is more stable [4].
- **Safety and Regulatory Status:** Chlorobutanol is **not US FDA-approved as a standalone therapeutic agent** but is used in combination products and has investigational/veterinary approval status [4]. It is **toxic to the liver, a skin irritant, and a severe eye irritant** [5].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Chlorobutanol hemihydrate | Preservatives | Antimicrobial [targetmol.com]
2. Chlorobutanol hemihydrate | Antimicrobial Agent [medchemexpress.com]
3. | CAS#:6001-64-5 | Chemsrvc Chlorobutanol hemihydrate [chemsrc.com]
4. : Uses, Interactions, Mechanism of... | DrugBank Online Chlorobutanol [go.drugbank.com]
5. Chlorobutanol [en.wikipedia.org]
6. Antimicrobial Preservatives for Protein and Peptide Formulations [pmc.ncbi.nlm.nih.gov]
7. Methods for Antimicrobial Susceptibility Testing for Human ... [ncbi.nlm.nih.gov]

To cite this document: Smolecule. [chlorobutanol hemihydrate antimicrobial spectrum comparison]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1492008#chlorobutanol-hemihydrate-antimicrobial-spectrum-comparison>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com